

# Application Notes and Protocols: Dilithium Azelate as a Thickener in Lithium Complex Grease

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dilithium azelate*

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These application notes provide a comprehensive overview of the use of **dilithium azelate** as a key component in the formulation of high-performance lithium complex greases. The information compiled from various scientific and technical sources, is intended to guide researchers and professionals in the development and evaluation of such lubricants.

## Introduction

Lithium complex greases are widely utilized in various industries due to their excellent thermal and mechanical stability, water resistance, and versatility.<sup>[1][2]</sup> The thickener system in these greases is typically a combination of a lithium soap of a long-chain fatty acid (e.g., lithium 12-hydroxystearate) and a lithium salt of a shorter-chain dicarboxylic acid, which acts as a complexing agent.<sup>[1][3]</sup> Azelaic acid, a nine-carbon dicarboxylic acid, is a commonly used complexing agent that reacts in situ with a lithium base to form **dilithium azelate**.<sup>[4][5]</sup> This complex thickener structure results in a grease with a significantly higher dropping point and improved performance characteristics compared to simple lithium greases.<sup>[2][6]</sup>

The **dilithium azelate** component is crucial for enhancing the high-temperature performance of the grease, although the primary thickening effect comes from the lithium 12-hydroxystearate.<sup>[6]</sup> The ratio of the fatty acid to the dicarboxylic acid is a critical formulation parameter that influences the final properties of the grease.<sup>[7]</sup>

## Key Performance Characteristics

The incorporation of **dilithium azelate** as a complexing agent imparts several desirable properties to lithium complex greases. The following table summarizes key performance data from comparative studies.

Table 1: Performance Characteristics of Lithium Complex Greases

| Property                                | Lithium Complex Grease (Azelaic Acid) | Test Method       |
|---|---------------------------------------|-------------------|
| Dropping Point (°C)                     | > 260                                 | ASTM D2265 / D566 |
| Mechanical Stability                    |                                       |                   |
| Worked Penetration (60 strokes, 0.1 mm) | 265 - 295 (NLGI Grade 2)              | ASTM D217         |
| 10,000 Stroke Worked Penetration Change | Minimal change from 60 strokes        | ASTM D217         |
| Oil Separation (wt %)                   | < 5                                   | ASTM D1742        |

Note: The values presented are typical and can vary based on the specific formulation, base oil, and manufacturing process.

## Experimental Protocols

### Laboratory-Scale Synthesis of Lithium Complex Grease

This protocol outlines a general procedure for the preparation of a lithium complex grease using azelaic acid as the complexing agent.

Materials:

- 12-Hydroxystearic acid
- Azelaic acid
- Lithium hydroxide monohydrate ( $\text{LiOH} \cdot \text{H}_2\text{O}$ )

- Base oil (e.g., mineral oil or synthetic hydrocarbon)
- Distilled water

Equipment:

- Reaction kettle equipped with a stirrer, thermocouple, and heating mantle
- Beakers and weighing balance
- Spatula

Procedure:

- Charging the Reactor: Charge the reaction kettle with the specified amount of base oil.
- Acid Dispersion: Add the 12-hydroxystearic acid and azelaic acid to the base oil while stirring. A common mole ratio of 12-hydroxystearic acid to azelaic acid is in the range of 2:1 to 4:1.[\[1\]](#)
- Heating and Dissolution: Heat the mixture to approximately 80-90°C with continuous stirring to ensure the acids are fully dissolved.[\[1\]](#)
- Saponification: Prepare a solution of lithium hydroxide monohydrate in distilled water. Slowly add the lithium hydroxide solution to the hot oil-acid mixture. The saponification reaction is exothermic.
- Dehydration and Complexation: Increase the temperature to 140-160°C to remove the water. After dehydration, further increase the temperature to around 200-210°C and hold for a specified time (e.g., 30-60 minutes) to complete the complexation reaction.[\[1\]](#)
- Cooling and Homogenization: Begin a controlled cooling process. During cooling, the thickener fibers will form. The grease is typically passed through a homogenizer or mill to achieve a smooth, uniform consistency.
- Additive Incorporation: Once the grease has cooled to below 100°C, any desired performance-enhancing additives can be incorporated.

- Final Product: The final product is a lithium complex grease thickened with a matrix of lithium 12-hydroxystearate and **dilithium azelate**.

## ASTM D2265: Dropping Point of Lubricating Grease

This method determines the temperature at which a grease becomes fluid enough to drip.

Apparatus:

- Dropping point apparatus consisting of a grease cup, test tube, thermometers, and a heated aluminum block.[\[8\]](#)

Procedure:

- Sample Preparation: Fill the grease cup with the grease sample, ensuring no air pockets are present.
- Apparatus Assembly: Place the filled grease cup into the test tube and insert the thermometer into the cup.
- Heating: Place the assembly into the heated aluminum block.
- Observation: Monitor the sample as the temperature increases.
- Dropping Point Determination: The dropping point is the temperature at which the first drop of grease falls from the cup.[\[8\]](#)

## ASTM D217: Cone Penetration of Lubricating Grease

This test measures the consistency of the grease, which is related to its mechanical stability.

Apparatus:

- Penetrometer with a standard cone
- Grease worker with a plunger

Procedure:

- **Sample Preparation:** Place the grease sample in the grease worker cup.
- **Working the Grease:** For worked penetration, subject the sample to 60 double strokes of the plunger.[\[9\]](#)
- **Temperature Conditioning:** Bring the sample to a standard temperature of 25°C.
- **Penetration Measurement:** Position the cone so its tip just touches the surface of the grease. Release the cone and allow it to fall freely into the grease for 5 seconds.[\[9\]](#)
- **Reading:** The penetration is the depth, in tenths of a millimeter, that the cone has entered the grease.[\[10\]](#)

## ASTM D1742: Oil Separation from Lubricating Grease During Storage

This method evaluates the tendency of the grease to separate oil during storage.

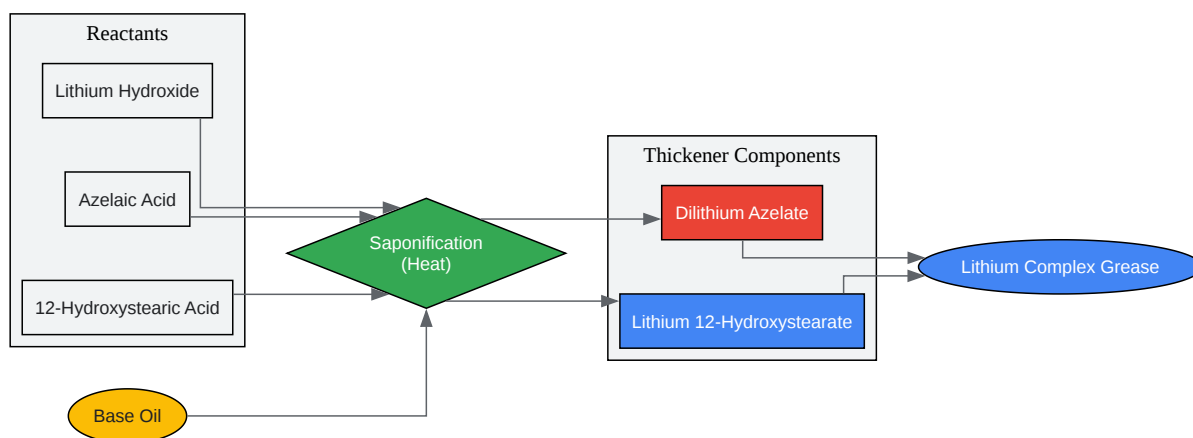
Apparatus:

- Oil separation test cell (cup, cover, and a 75- $\mu$ m sieve)
- Beaker to collect separated oil[\[11\]](#)

Procedure:

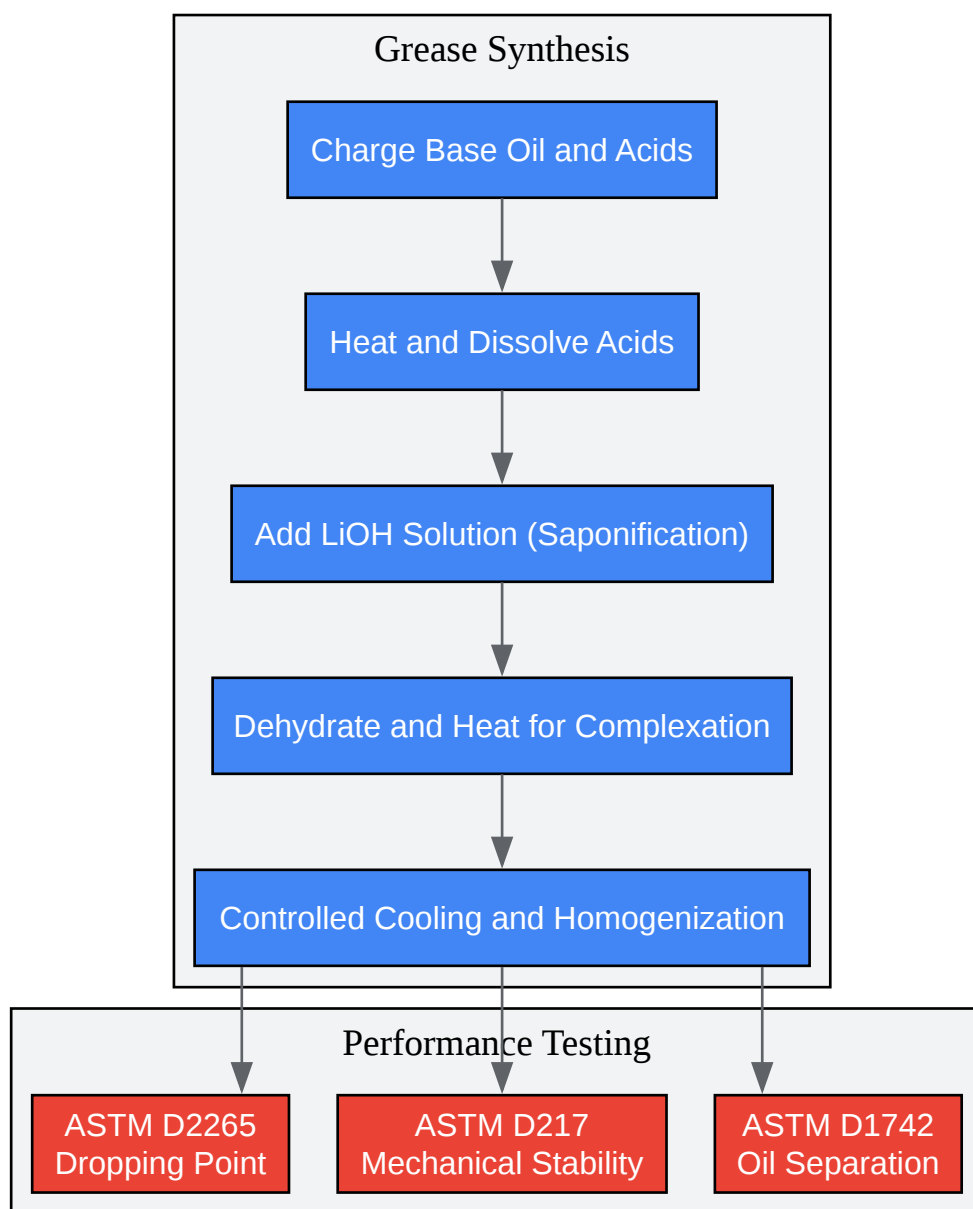
- **Sample Preparation:** Fill the sieve with the grease sample.
- **Apparatus Assembly:** Assemble the test cell with the filled sieve and the collection beaker underneath.
- **Storage:** Store the assembled cell at a specified temperature (e.g., 25°C) for a set period (e.g., 24 hours).[\[11\]](#)
- **Measurement:** Weigh the amount of oil that has collected in the beaker.
- **Calculation:** Express the oil separation as a percentage of the original sample weight.

## Visualizations



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Caption: Saponification reaction forming the thickener system.



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Caption: Workflow for grease synthesis and testing.

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Address: 3281 E Guasti Rd

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